

Application Notes: Protocol for Preparing Momelotinib Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: *Momelotinib Dihydrochloride*

Cat. No.: *B609220*

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Introduction

Momelotinib (formerly CYT387) is a potent, ATP-competitive inhibitor of Janus kinase 1 (JAK1) and Janus kinase 2 (JAK2), with IC₅₀ values of 11 nM and 18 nM, respectively.[1][2][3] It demonstrates approximately 10-fold selectivity for JAK1/2 over JAK3.[1] Due to its critical role in inhibiting the JAK/STAT signaling pathway, which is often dysregulated in myeloproliferative neoplasms and other cancers, momelotinib is a valuable tool for in vitro studies. Proper preparation and storage of momelotinib stock solutions are crucial for obtaining reproducible and accurate experimental results. This document provides a detailed protocol for the preparation, storage, and handling of momelotinib for cell culture applications.

Safety Precautions

Momelotinib is a bioactive compound. Standard laboratory safety practices should be strictly followed.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles with side-shields, and appropriate chemical-resistant gloves when handling the compound.[4][5]
- Handling: Handle momelotinib powder in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[4][6] Avoid contact with skin and eyes.[4][7]
- Disposal: Dispose of waste materials according to institutional and local regulations.

- Accidental Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[4\]](#)
 - Eye Contact: Rinse cautiously with water for at least 15 minutes and seek medical attention.[\[4\]](#)[\[5\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[\[4\]](#)
 - Ingestion: Rinse mouth with water and seek immediate medical attention. Do not induce vomiting.[\[5\]](#)

Experimental Protocol: Preparation of 10 mM Momelotinib Stock Solution

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO), a common solvent for this compound in cell culture experiments.[\[8\]](#)

Materials and Equipment

- Momelotinib powder (free base, Molecular Weight: 414.46 g/mol)[\[1\]](#)[\[2\]](#)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryovials, sterile
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety goggles

Procedure

- Pre-calculation: Before weighing, calculate the mass of momelotinib powder required to prepare the desired volume and concentration of the stock solution. The formula to use is:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Example for 1 mL of 10 mM stock solution:
 - Mass (mg) = (0.010 mol/L) x (0.001 L) x (414.46 g/mol) x (1000 mg/g) = 4.145 mg
- Weighing: Carefully weigh the calculated amount of momelotinib powder using an analytical balance. Handle the powder in a fume hood to minimize inhalation risk.
- Dissolution:
 - Add the weighed momelotinib powder to a sterile tube.
 - Add the calculated volume of fresh, high-purity DMSO to the tube.^[1] Moisture-absorbing DMSO can reduce the solubility of momelotinib.^[1]
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear. Gentle warming or sonication may be used to aid dissolution if necessary, though it is highly soluble in DMSO.^{[1][9]}
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile microcentrifuge tubes or cryovials.^{[1][10][11]}
- Storage:
 - Store the aliquots in a dark, tightly sealed condition.
 - For long-term storage (up to 1 year), store at -80°C.^[1]
 - For short-term storage (up to 1 month), store at -20°C.^{[1][9]}

Dilution for Cell Culture

For cell-based assays, the stock solution must be further diluted in the cell culture medium to the desired final working concentration.

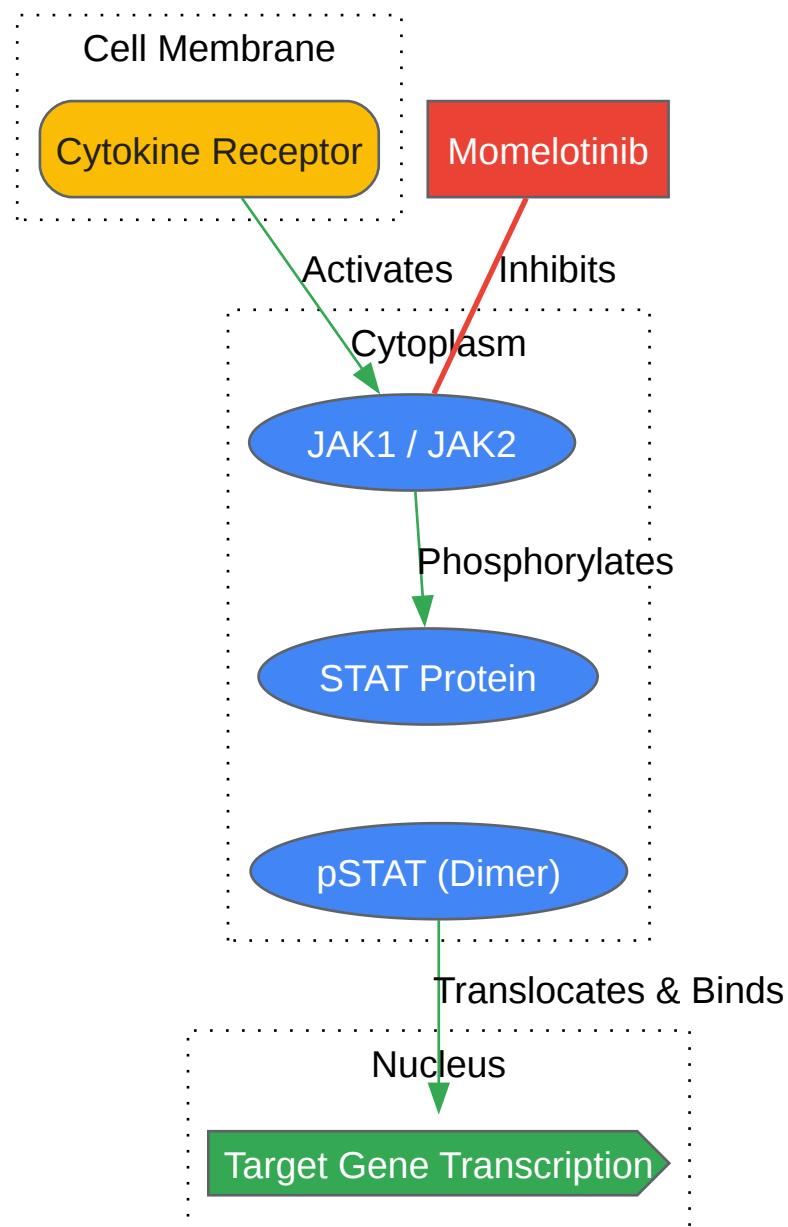
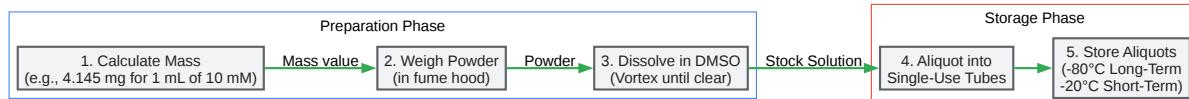
- Important: The final concentration of DMSO in the cell culture medium should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.[8][10]
- Always prepare a vehicle control (medium with the same final concentration of DMSO) to run alongside your experimental conditions.

Data Summary

The following table summarizes the key quantitative data for momelotinib.

Property	Value	Citations
Molecular Formula	C ₂₃ H ₂₂ N ₆ O ₂	[2][3][12]
Molecular Weight	414.46 g/mol	[1][2][3]
Appearance	Light yellow to yellow solid	[2]
Solubility	DMSO: 83 mg/mL (200.26 mM) Water: Insoluble Ethanol: Insoluble	[1]
Powder Storage	3 years at -20°C in the dark	[1][2]
Stock Solution Storage	1 year at -80°C in solvent (aliquoted) 1 month at -20°C in solvent (aliquoted)	[1][2][9]
Mechanism of Action	ATP-competitive inhibitor of JAK1 and JAK2	[1][2][12]
In Vitro IC ₅₀	JAK1: 11 nM JAK2: 18 nM	[1][2][3][9]

Workflow and Pathway Diagrams



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